

Dotriacontanoic acid literature review

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dotriacontanoic acid

CAS No.: 3625-52-3

Cat. No.: S570614

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Chemical Identity and Properties

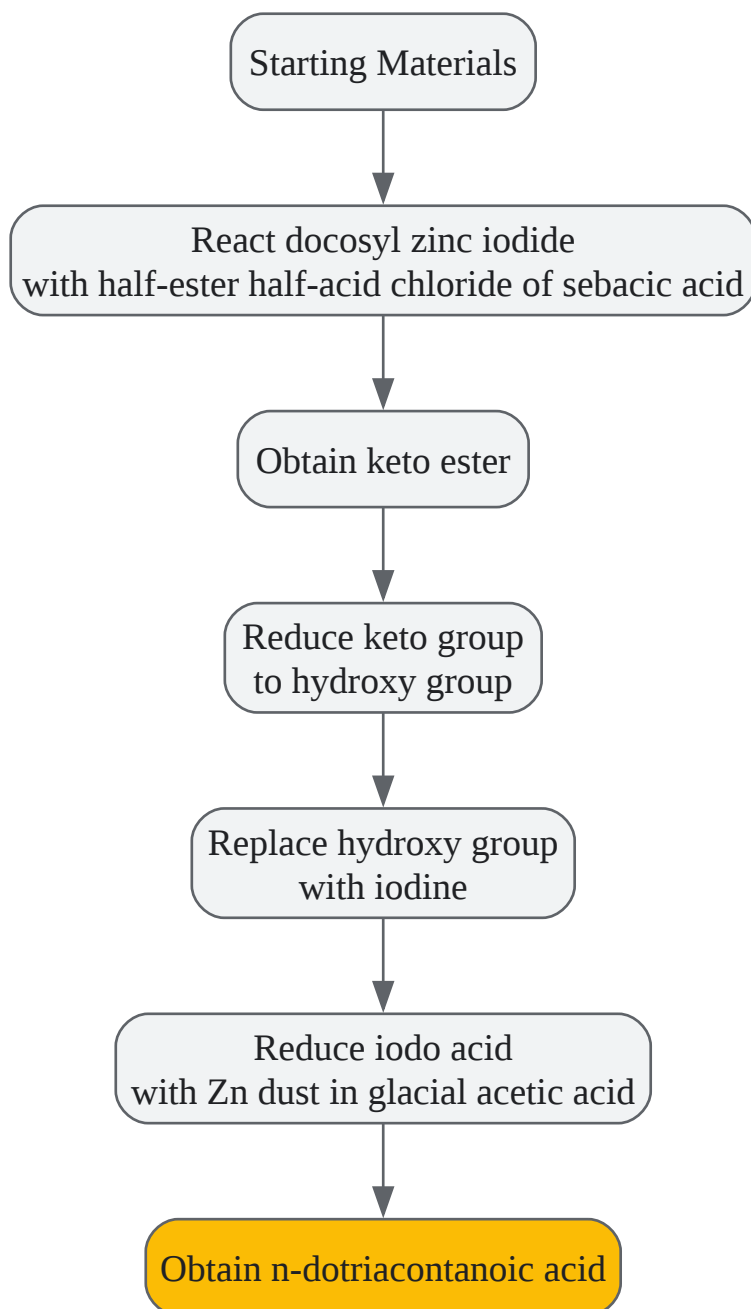
The table below summarizes the core identifying information for **dotriacontanoic acid** from the available literature.

Property	Details
Preferred Name	dotriacontanoic acid [1]
Synonym	lacceric acid [1]
CAS Registry Number	3625-52-3 [1]
MeSH Unique ID	C049204 [1]
MeSH Mapping	Fatty Acids [1]
Carbon Chain Length	32 (from systematic name) [2]

Historical Synthesis Protocol

One search result from 1945 details a multi-step synthesis path for **dotriacontanoic acid** (C32) [2]. The workflow involves a series of organic reactions to build the long carbon chain, which can be visualized as

follows:



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Diagram: Synthetic pathway for **dotriacontanoic acid** [2].

The specific experimental steps are [2]:

- **Initial Reaction:** **Dotriacontanoic acid** was synthesized via the action of **docosyl zinc iodide** on the **half-ester half-acid chloride of sebacic acid**.

- **Intermediate:** This reaction produced a **keto ester**.
- **Modification and Reduction:** The keto ester was converted to the final saturated acid through a modified procedure:
 - Reduction of the keto group to a hydroxy group.
 - Replacement of the hydroxy group with iodine.
 - Final reduction of the iodo acid using **zinc dust in glacial acetic acid**.

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References

1. MeSH Browser [meshb.nlm.nih.gov]
2. Solidification point curves of binary acid mixtures | Journal of the... [link.springer.com]

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